

11,14-Eicosadienoic acid, methyl ester proper disposal procedures

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Compound of Interest

Compound Name: *11,14-Eicosadienoic acid, methyl ester*

Cat. No.: *B164368*

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Safe Disposal of 11,14-Eicosadienoic Acid, Methyl Ester

The proper disposal of **11,14-Eicosadienoic acid, methyl ester**, a polyunsaturated fatty acid methyl ester, is crucial for maintaining laboratory safety and environmental compliance. The guiding principle is to treat this compound as a chemical waste product, managed through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.^{[1][2]} Direct disposal into sanitary sewers or regular trash is inappropriate.^[3]

Essential Safety & Handling Information

Before handling for disposal, it is critical to be aware of the compound's properties and associated hazards. This substance should be handled in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.^{[1][4]}

Chemical & Physical Properties Summary

Property	Value
Molecular Formula	C ₂₁ H ₃₈ O ₂ [5]
Molecular Weight	322.5 g/mol [5]
Form	Liquid[6]
Storage Temperature	-20°C[6][7]
Incompatible Materials	Strong oxidizing agents[7]
Hazardous Decomposition	Carbon oxides upon combustion[7]

Personal Protective Equipment (PPE)

When handling **11,14-Eicosadienoic acid, methyl ester** for disposal, appropriate PPE is mandatory to prevent skin and eye contact.[1][6]

- Eye Protection: Safety goggles or glasses.[6]
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile).[3]
- Body Protection: Laboratory coat.[1]

Step-by-Step Disposal Protocol

Adherence to a systematic disposal protocol ensures safety and regulatory compliance.

- Waste Identification and Segregation:
 - Clearly label a dedicated, chemically compatible waste container with "Hazardous Waste: **11,14-Eicosadienoic acid, methyl ester**".[1]
 - Do not mix this waste with other chemical streams, particularly incompatible materials like strong oxidizing agents.[1]
- Containerization:

- Use a robust, chemically resistant container made of high-density polyethylene (HDPE) or glass, equipped with a secure, leak-proof lid.[\[1\]](#)
- Inspect the container to ensure it is free from cracks or damage.[\[1\]](#)
- To allow for expansion, do not fill the container beyond 90% of its capacity, leaving at least 10% headspace.[\[1\]](#)
- Waste Storage:
 - Store the sealed waste container in a designated, cool, and well-ventilated secondary containment area.[\[1\]](#)[\[7\]](#)
 - This storage location must be away from heat, sparks, open flames, and direct sunlight.[\[1\]](#)
[\[7\]](#)
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor to schedule a pickup.[\[1\]](#)
 - Provide the waste handler with the precise name of the chemical and any available safety data.[\[1\]](#)
- Record Keeping:
 - Maintain meticulous records detailing the quantity of waste, the date it was placed in the container, and the date of collection by the disposal service.[\[1\]](#)

Spill Cleanup Procedures

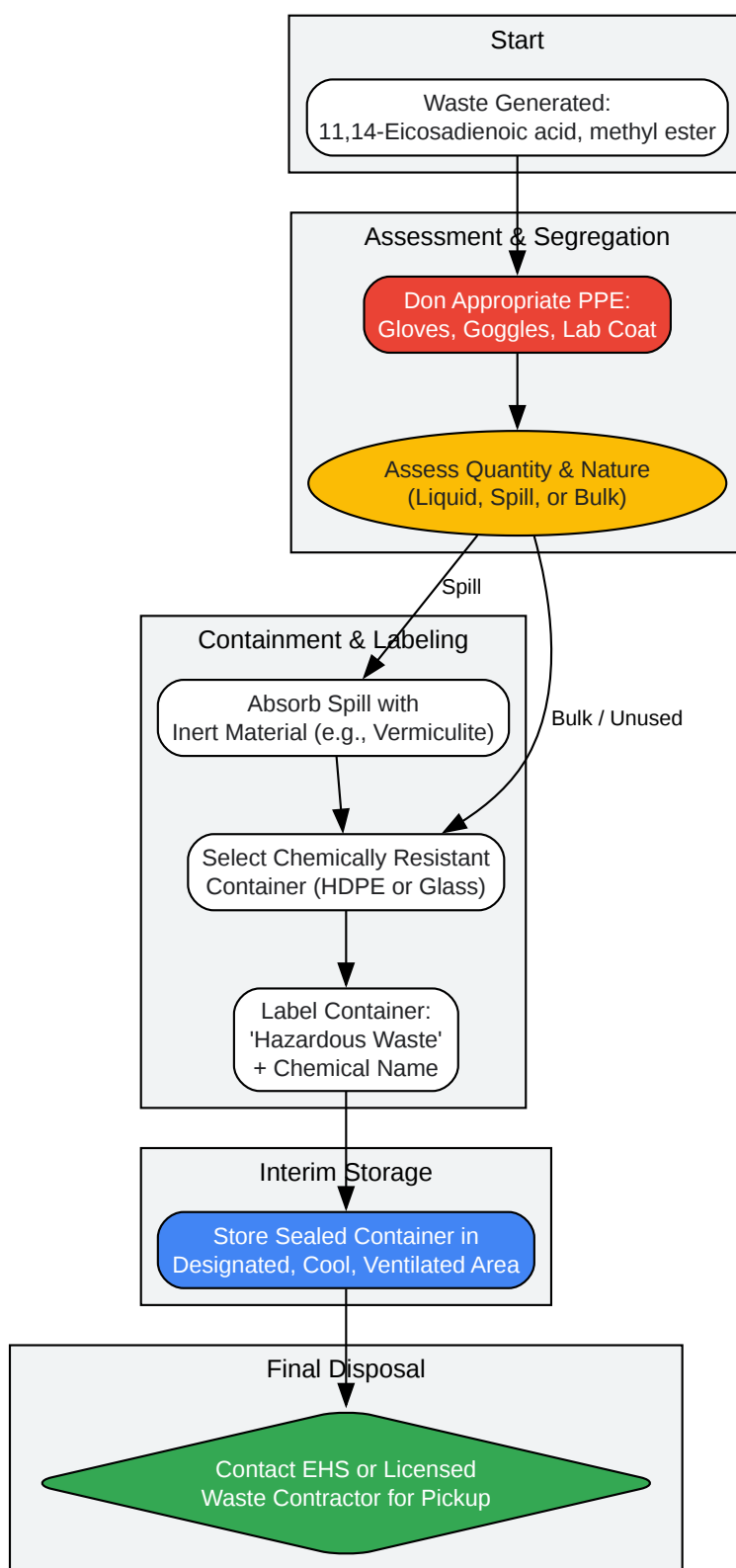
In the event of a spill, ensure the area is well-ventilated and follow these steps.[\[3\]](#)

Spill Size	Procedure
Small Quantity (<50 mL)	Absorb the spill using an inert material such as vermiculite, perlite, or cat litter.[3] Scoop the absorbed material into the designated hazardous waste container, seal it, and store it for professional disposal.[3]
Large Quantity (>50 mL)	Absorb the spill with vermiculite, perlite, or cat litter.[3] Carefully scoop the mixture into a suitable container, seal it tightly, and store it in the designated waste area until it can be collected by a licensed waste contractor.[3]

For any major spill, or if you are unsure how to proceed, contact your institution's EHS department immediately.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **11,14-Eicosadienoic acid, methyl ester**.



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Caption: Disposal workflow for **11,14-Eicosadienoic acid, methyl ester**.

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References

- 1. benchchem.com [benchchem.com]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. chemtalk.com.au [chemtalk.com.au]
- 4. echemi.com [echemi.com]
- 5. Cis-11,14-eicosadienoic acid methyl ester | C₂₁H₃₈O₂ | CID 6430995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cis-11,14-Eicosadienoic acid methyl ester =98 GC 61012-46-2 [sigmaaldrich.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
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